solubility of 2-Ethoxy-4-morpholin-4-yl-benzaldehyde

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Ethoxy-4-morpholin-4-yl-benzaldehyde*
CAS No.:	*879047-50-4*
Cat. No.:	*B1310271*

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Executive Summary

This guide provides an in-depth technical analysis of the solubility characteristics of **2-Ethoxy-4-morpholin-4-yl-benzaldehyde** (CAS: 879047-50-4).[1][2] As a critical intermediate in the synthesis of bioactive small molecules—including ROR

t modulators and TFCP2 inhibitors—understanding its solubility profile is essential for optimizing reaction yields, purification (recrystallization), and formulation.[1]

This document moves beyond basic data to explain the causality of solvent interactions, providing researchers with a self-validating framework for solvent selection.[1]

Physicochemical Basis of Solubility

To predict and manipulate the solubility of this compound, one must analyze its three distinct structural domains. The molecule is an amphiphilic base with a dominant lipophilic character.

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Structural Domain	Chemical Nature	Solubility Impact
Morpholine Ring (Pos. 4)	Basic Nitrogen ( )	pH Switch: The tertiary amine acts as a proton acceptor ( ).[1][2] This allows the molecule to transition from water-insoluble (neutral) to water-soluble (cationic) in acidic media.[1][2]
Ethoxy Group (Pos. 2)	Lipophilic Ether	Organic Solvency: Increases solubility in non-polar and moderately polar solvents (DCM, Toluene) compared to the hydroxy analog.
Benzaldehyde Core	Planar Aromatic	-Stacking: Promotes crystal lattice stability.[1][2] Requires solvents capable of disrupting - interactions (e.g., aromatic solvents or dipolar aprotic solvents) for high-concentration processing.[1][2]

Predicted Properties:

- LogP (Octanol/Water): ~1.5 – 2.5 (Moderately Lipophilic).
- Physical State: Yellow to brown solid (depending on purity/oxidation state).
- Melting Point: Typically 60–90°C (Extrapolated from analogs).

Solubility Profile & Solvent Selection

The following data categorizes solvents by their utility in synthesis versus purification.

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Table 1: Solubility Matrix

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Solvent Class	Specific Solvent	Solubility Rating	Operational Context
Chlorinated	Dichloromethane (DCM)	High (>100 mg/mL)	Excellent. Ideal for extraction from aqueous phases and loading for chromatography.[1][2]
Esters	Ethyl Acetate (EtOAc)	Good (20–50 mg/mL)	Standard. Primary solvent for reaction workup and extraction. Solubility decreases significantly at low temperatures, making it a candidate for recrystallization.
Polar Aprotic	DMF, DMSO	Very High (>200 mg/mL)	Reaction Medium. Used for synthesis steps. Difficult to remove; avoid for final isolation if possible.
Alcohols	Methanol, Ethanol	Temperature Dependent	Recrystallization. Moderate solubility at RT; high solubility at boiling. Ideal for purification via cooling crystallization.
Aqueous (Neutral)	Water (pH 7)	Negligible (<0.1 mg/mL)	Anti-solvent. Used to precipitate the product from organic solutions (e.g., pouring a DMF reaction mixture into ice water).

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Aqueous (Acidic)	1M HCl	High (Soluble Salt)	Purification Switch. Forms the hydrochloride salt, allowing the compound to be pulled into the aqueous phase to wash away non-basic impurities.

Experimental Protocols

Protocol A: pH-Switch Purification (Acid-Base Extraction)

Objective: Isolate the target aldehyde from non-basic impurities (e.g., unreacted fluorobenzaldehyde).[1][2]

- Dissolution: Dissolve the crude organic mixture in Ethyl Acetate (EtOAc).
- Extraction (Salt Formation): Extract the organic layer twice with 1.0 M HCl.
  - Mechanism:[2][3][4] The morpholine nitrogen protonates, moving the target molecule into the aqueous phase. Impurities remain in the EtOAc.
- Wash: Wash the combined acidic aqueous layers with fresh EtOAc (discard organic).
- Neutralization (Free Basing): Slowly adjust the aqueous phase to pH ~9–10 using saturated or 10% NaOH while stirring.
  - Observation: The solution will become cloudy as the neutral, lipophilic aldehyde precipitates.
- Recovery: Extract the cloudy aqueous mixture with DCM (3x). Dry over and concentrate.

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Protocol B: Recrystallization for High Purity

Objective: Obtain crystalline solid suitable for X-ray or biological assay.

- Solvent Choice:Ethanol (EtOH) or EtOH/Water (9:1).
- Procedure:
  - Place crude solid in a flask with a stir bar.
  - Add EtOH and heat to reflux (boiling).
  - Add solvent dropwise until the solid just dissolves.
  - Optional: If colored impurities persist, add activated charcoal, boil for 5 mins, and filter hot.
  - Remove from heat and allow to cool slowly to Room Temperature (RT).
  - Transfer to an ice bath (0–4°C) for 1 hour.
  - Filter the crystals and wash with cold (-20°C) EtOH.[1][2]

Mechanism Visualization

The following diagrams illustrate the chemical logic driving the solubility and purification strategies.

Figure 1: pH-Dependent Solubility Mechanism

This diagram details how pH manipulation alters the molecular charge, dictating phase preference.[1][2]

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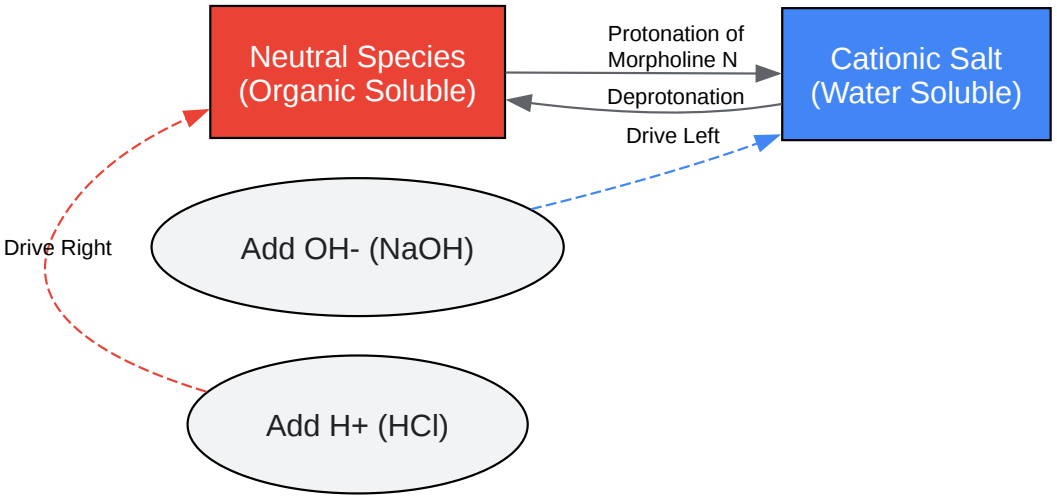

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Figure 2: Solvent Selection Decision Tree

A logical workflow for choosing the correct solvent based on the operational goal.

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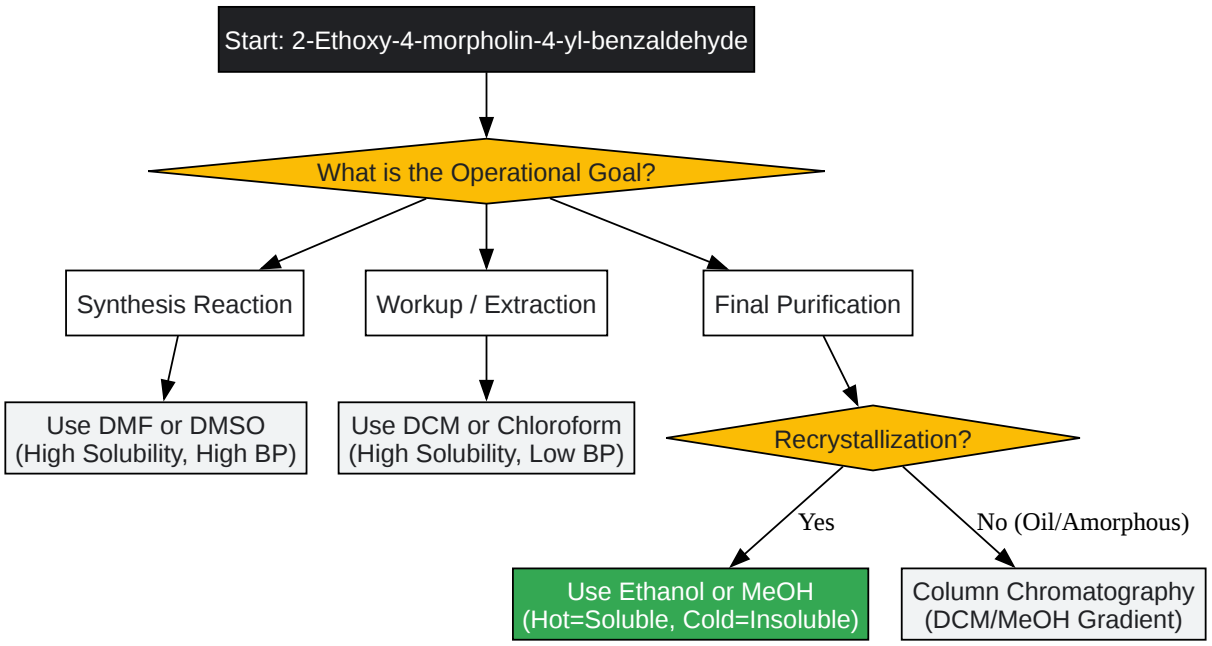

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[1][2]

References

- Synthesis & Structural Analogs
  - Preparation of 2-ethoxy-4-morpholinobenzaldehyde: See synthesis of analogs in WO2018030550A1 (Heterocyclic compounds with RORgammaT modulating activity). This patent describes the reaction of 2-ethoxy-4-fluorobenzaldehyde with morpholine in THF/MeOH.[1][2]
  - Source:[1][2]
- Biological Application (TFCP2 Inhibitors)

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- Use as Intermediate: "Preclinical Lead Optimization of Small Molecule Inhibitors of TFCP2 (LSF) for the Treatment of Liver Cancer." ACS Publications. Describes the use of 2-ethoxy-4-morpholinobenzaldehyde in SAR studies.
- Source:[1]

- General Solubility Data (Morpholine Derivatives)
  - Physical Properties: PubChem Compound Summary for 4-(2-Morpholinoethoxy)benzaldehyde (Structural Analog).
  - Source:[1][2]

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